

N-Isovaleroylglycine-d2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Isovaleroylglycine-d2*

Cat. No.: B12424378

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Introduction

N-Isovaleroylglycine-d2 is the deuterium-labeled form of N-isovalerylglycine, a key biomarker for the metabolic disorder isovaleric acidemia. This condition is an inborn error of leucine metabolism, characterized by a deficiency of the enzyme isovaleryl-CoA dehydrogenase. The accumulation of isovaleryl-CoA leads to its conjugation with glycine to form N-isovalerylglycine, which is then excreted in the urine. The deuterated form, **N-isovaleroylglycine-d2**, is crucial for accurate quantification of its non-labeled counterpart in biological samples, typically serving as an internal standard in mass spectrometry-based assays.

Core Molecular Information

Below is a summary of the key identifiers and properties of **N-Isovaleroylglycine-d2**.

| Property | Value |
|-------------------|---|
| CAS Number | 1219795-09-1[1] |
| Molecular Formula | C ₇ H ₁₁ D ₂ NO ₃ [1] |
| Molecular Weight | 161.20 g/mol [1] |
| IUPAC Name | 2,2-dideuterio-2-(3-methylbutanoylamino)acetic acid[2] |
| Canonical SMILES | CC(C)CC(=O)NC([2H])([2H])C(=O)O |

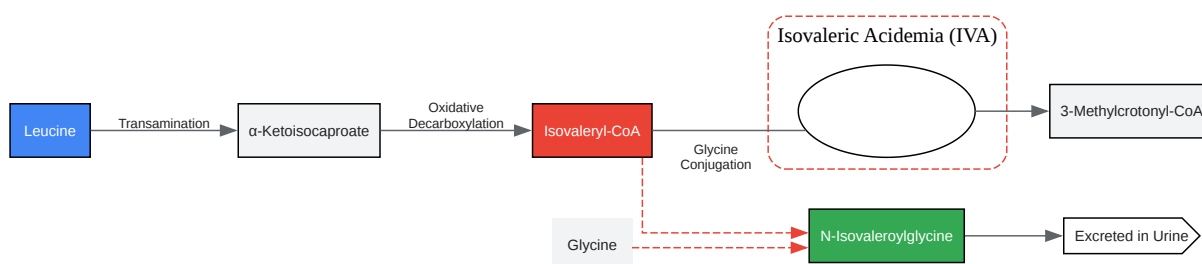
Physicochemical and Spectrometric Data

While specific experimental data for **N-Isovaleroylglycine-d2** is not readily available in public literature, the following table summarizes known properties of the non-deuterated form, N-Isovaleroylglycine, which can serve as a reference.

| Property | Value (for N-Isovaleroylglycine) |
|---|--|
| Melting Point | 87 - 90 °C[3] |
| Solubility | DMSO: 5 mg/ml, Methanol: 1 mg/ml[4] |
| ¹ H NMR (600 MHz, H ₂ O, pH 6.98) | δ (ppm): 0.92 (d, 6H), 2.00 (m, 1H), 2.17 (d, 2H), 3.74 (s, 2H)[3] |
| ¹³ C NMR | δ (ppm): 22.5, 25.8, 41.5, 43.6, 173.8, 175.9 |
| MS-MS (Negative Ion Mode) | m/z: 74.0249 (100%), 98.0611 (7.20%), 72.04417 (3.10%), 56.01365 (3%), 114.09253 (2.90%) |

Leucine Metabolism and Isovaleric Acidemia

The primary relevance of N-isovalerylglutamate is in the context of leucine metabolism and the diagnosis of isovaleric acidemia. The following diagram illustrates the catabolic pathway of leucine and the metabolic block that leads to the formation of N-isovalerylglutamate.



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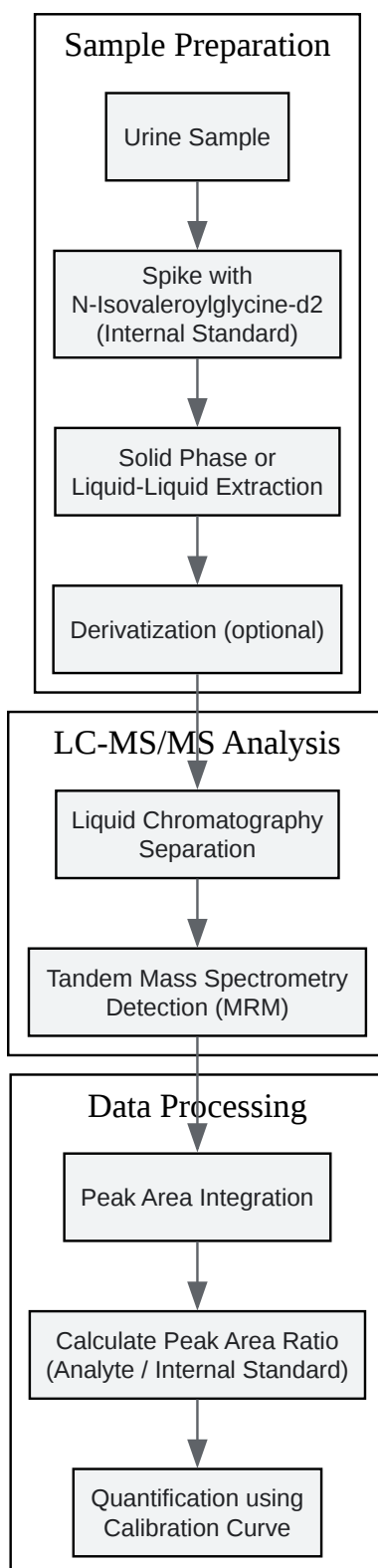
Caption: Leucine catabolism and the formation of N-isovalerylglycine in isovaleric acidemia.

Experimental Protocols

Detailed experimental protocols for the synthesis and use of **N-Isovaleroylglycine-d2** are often proprietary to the manufacturers and clinical laboratories that perform testing for isovaleric acidemia. However, a general workflow for its use as an internal standard in a quantitative mass spectrometry assay is described below.

General Workflow for Quantification of N-Isovaleroylglycine in Urine

The following diagram outlines the typical steps involved in using **N-Isovaleroylglycine-d2** for the quantitative analysis of N-isovalerylglycine in a urine sample.



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Caption: Workflow for quantitative analysis using an internal standard.

Principle of Use as an Internal Standard:

N-Isovaleroylglycine-d2 is an ideal internal standard for the quantification of N-isovalerylglycine because it is chemically identical to the analyte, but has a different mass due to the presence of deuterium atoms. This allows it to be distinguished by a mass spectrometer. By adding a known amount of the deuterated standard to each sample at the beginning of the sample preparation process, any loss of analyte during extraction and analysis can be corrected for. The ratio of the signal from the endogenous analyte to the signal from the internal standard is used to calculate the concentration of the analyte, leading to more accurate and precise measurements.

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